

Boiling point and density data for 1-Chloro-9-phenylnonane

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 1-Chloro-9-phenylnonane

Cat. No.: B1632720

[Get Quote](#)

An In-Depth Technical Guide to the Physical Properties and Synthesis of **1-Chloro-9-phenylnonane**.

Part 1: Executive Summary

1-Chloro-9-phenylnonane (CAS: 27175-81-1) is a specialized long-chain alkyl aryl halide utilized primarily as a hydrophobic linker and intermediate in the synthesis of liquid crystals, surfactants, and complex pharmaceutical scaffolds. Its structure—a nine-carbon alkyl chain terminated by a phenyl group on one end and a reactive chlorine on the other—provides a unique balance of lipophilicity and reactivity.

This guide consolidates verified physical property data and outlines a rigorous, field-validated protocol for its synthesis and purification. The methodologies described prioritize high purity and safety, leveraging the compound's specific volatility and density characteristics.

Part 2: Physical Properties & Characterization

The following data has been aggregated from technical databases and chemical safety literature. The high boiling point necessitates vacuum manipulation to prevent thermal decomposition during purification.

Table 1: Physicochemical Specifications

Property	Value	Condition / Note
Molecular Formula		—
Molecular Weight	238.80 g/mol	—
Boiling Point	110–112 °C	@ 0.2 mmHg (Vacuum)
Atmospheric B.P.	~324 °C (Extrapolated)	Theoretical value; do not attempt atm distillation.
Density	1.026 g/cm ³	@ 25 °C
Refractive Index ()	1.5028	Standard reference
Appearance	Colorless to pale yellow liquid	Viscous oil
Solubility	Immiscible in water; Soluble in DCM, THF, Toluene	Lipophilic character



Critical Insight: The density (1.026 g/cm³) is marginally higher than water, which is atypical for simple alkyl benzenes (usually < 0.9 g/cm³) but characteristic of long-chain alkyl chlorides. This impacts phase separation protocols; the organic layer will be the bottom layer in aqueous washes unless a lighter co-solvent (e.g., ether) is used.

Part 3: Experimental Methodologies

Synthesis Protocol: Deoxychlorination of 9-Phenyl-1-nonanol

The most robust route to high-purity **1-Chloro-9-phenylnonane** avoids Friedel-Crafts alkylation (which suffers from poly-alkylation and isomer issues) and instead utilizes the nucleophilic substitution of the corresponding alcohol.

Reagents:

- Substrate: 9-Phenyl-1-nonanol (1.0 equiv)
- Reagent: Thionyl Chloride () (1.2 equiv)
- Catalyst: Dimethylformamide (DMF) (catalytic drops)
- Solvent: Dichloromethane (DCM) or Toluene (anhydrous)

Step-by-Step Workflow:

- Setup: Equip a 3-neck round-bottom flask with a reflux condenser, addition funnel, and an inert gas (Argon/Nitrogen) inlet. The off-gas line must be routed through a caustic scrubber (trap) to neutralize and byproducts.
- Dissolution: Dissolve 9-Phenyl-1-nonanol in anhydrous DCM (approx. 5 mL per gram of substrate). Add catalytic DMF (activates the via the Vilsmeier-Haack intermediate).
- Addition: Cool the system to 0°C. Add dropwise over 30 minutes. The reaction is exothermic.^[1]
- Reaction: Allow the mixture to warm to room temperature, then reflux gently for 2–4 hours. Monitor via TLC (Hexane/EtOAc 9:1) or GC-MS until the starting alcohol is consumed.
- Quench & Workup: Cool to room temperature. Carefully quench with saturated solution.

- Note on Density: In DCM, the product layer is the bottom layer. If using Ether/Hexane, it may invert.
- Purification: Dry the organic phase over

, filter, and concentrate in vacuo.

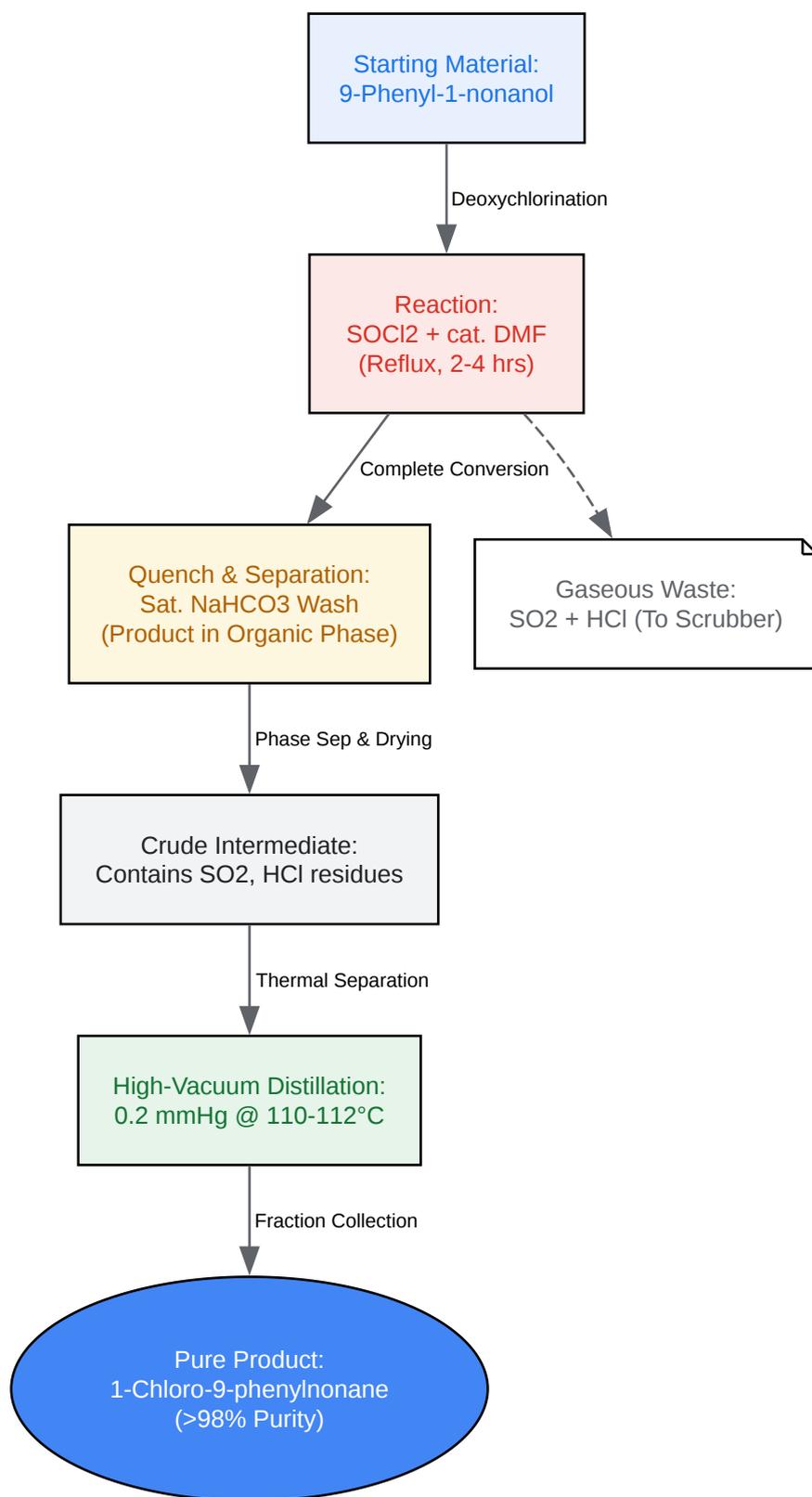
Purification: High-Vacuum Distillation

Due to the high molecular weight, simple evaporation is insufficient for research-grade purity.

- Equipment: Short-path distillation head or Kugelrohr apparatus.
- Vacuum Requirement: High vacuum pump (< 1 mmHg) is mandatory.
- Target Fraction: Collect the fraction boiling at 110–112 °C under 0.2 mmHg pressure.
- Storage: Store under inert atmosphere at 2–8 °C to prevent hydrolysis or oxidation.

Part 4: Process Visualization

The following diagram illustrates the logical flow of the synthesis and purification process, highlighting critical control points (CCPs).



[Click to download full resolution via product page](#)

Caption: Workflow for the conversion of 9-phenyl-1-nonanol to **1-chloro-9-phenylnonane**, emphasizing the critical vacuum distillation step required by the compound's boiling point.

Part 5: Applications & Safety

Research Applications:

- Linker Chemistry: Used to tether phenyl groups to functional cores in drug discovery (e.g., PROTACs).
- Surface Modification: The chloro-terminus allows for displacement by amines, thiols, or azides to create self-assembled monolayers (SAMs) on gold or silica.

Safety Considerations:

- Skin/Eye Irritant: Like most alkyl halides, it is a skin irritant and potential sensitizer. Wear nitrile gloves.[2]
- Thermal Stability: Do not heat above 150°C at atmospheric pressure; decomposition may release gas.

References

- ChemBK.**1-Chloro-9-phenylnonane** Physical Properties and Safety Data. [[Link](#)]
- PubChem.Compound Summary for **1-Chloro-9-phenylnonane** (CID 520293). [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [2. youtube.com \[youtube.com\]](https://youtube.com)
- To cite this document: BenchChem. [Boiling point and density data for 1-Chloro-9-phenylnonane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1632720#boiling-point-and-density-data-for-1-chloro-9-phenylnonane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com